

Application Notes and Protocols: Strategic Protection of Ribofuranose in Nucleoside Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1,2-Di-O-acetyl-5-benzoyl-3-O-Methyl-D-ribofuranose*

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Abstract

The chemical synthesis of ribonucleosides and their analogs is a cornerstone of drug discovery and molecular biology research. Central to this endeavor is the strategic use of protecting groups for the hydroxyl moieties of the ribofuranose ring. The inherent reactivity of the 2'-hydroxyl group, in close proximity to the phosphodiester linkage, necessitates a robust and orthogonal protection strategy to prevent unwanted side reactions, such as chain cleavage and isomerization, during oligonucleotide synthesis. This guide provides a comprehensive overview of contemporary protecting group strategies for the 5', 2', and 3'-hydroxyls of ribofuranose, with a focus on the underlying chemical principles that govern their selection and application. Detailed protocols for the use of key protecting groups are provided, alongside a comparative analysis to aid researchers in tailoring their synthetic strategies to specific research goals.

The Imperative for Orthogonal Protection in Ribonucleoside Chemistry

The synthesis of RNA oligonucleotides presents a greater challenge than that of their DNA counterparts due to the presence of the 2'-hydroxyl group on the ribose sugar.^{[1][2]} This vicinal hydroxyl group can act as a nucleophile, attacking the adjacent phosphorus atom of the phosphodiester backbone, leading to strand scission, particularly under basic conditions.^[3] Therefore, a successful RNA synthesis strategy hinges on the judicious selection and implementation of a protecting group for the 2'-hydroxyl that is stable throughout the synthesis cycles and can be removed under conditions that do not compromise the integrity of the final product.^{[4][5][6]}

An ideal protecting group strategy for ribonucleoside synthesis should exhibit the following characteristics:

- **Ease of Introduction:** The protecting group should be introduced in high yield and with high selectivity for the target hydroxyl group.
- **Stability:** It must be stable to the various reagents and conditions encountered during subsequent synthetic steps, including the removal of other protecting groups.
- **Orthogonality:** The protecting group should be removable under specific conditions that do not affect other protecting groups present in the molecule. This is the essence of an orthogonal protection strategy.
- **High-Yielding Removal:** The deprotection step should proceed in high yield, leaving the desired nucleoside or oligonucleotide intact.
- **Minimal Side Reactions:** Both the protection and deprotection steps should be clean, minimizing the formation of byproducts that complicate purification.

This guide will delve into the most prevalent and effective protecting groups employed for each of the ribofuranose hydroxyls, providing the necessary context and practical guidance for their successful implementation.

Protecting the 5'-Hydroxyl: The Gateway to Solid-Phase Synthesis

The 5'-hydroxyl is the primary alcohol of the ribofuranose ring and serves as the starting point for the chain extension in the 3'-to-5' direction during solid-phase oligonucleotide synthesis.^[5] The protecting group for the 5'-hydroxyl must be readily cleavable to allow for the stepwise addition of nucleotide monomers.

Acid-Labile Trityl Ethers: The Workhorses of Oligonucleotide Synthesis

The most ubiquitously used protecting groups for the 5'-hydroxyl are the acid-labile trityl ethers, particularly the 4,4'-dimethoxytrityl (DMT) and monomethoxytrityl (MMT) groups.^{[7][8][9]}

- **Dimethoxytrityl (DMT):** The DMT group is the industry standard for automated DNA and RNA synthesis. Its popularity stems from its facile removal with mild acids, such as trichloroacetic acid (TCA) or dichloroacetic acid (DCA), which generates a stable and intensely colored carbocation (the trityl cation), allowing for real-time spectrophotometric monitoring of the coupling efficiency during solid-phase synthesis.^[5]
- **Monomethoxytrityl (MMT):** The MMT group is more acid-stable than the DMT group and can be used when greater resistance to acidic conditions is required.^[8]

The choice between DMT and MMT often depends on the specific requirements of the synthetic scheme and the stability of other protecting groups in the molecule.

Navigating the Challenges of 2'-Hydroxyl Protection

The protection of the 2'-hydroxyl group is the most critical and challenging aspect of RNA synthesis.^{[4][5][6]} The protecting group at this position must be robust enough to withstand the entire synthesis process and then be removed under conditions that are orthogonal to the deprotection of the 5'-hydroxyl and the nucleobase protecting groups.

Silyl Ethers: A Versatile and Widely Used Class

Silyl ethers are among the most popular choices for 2'-hydroxyl protection due to their relative ease of introduction and their fluoride-mediated removal, which provides an orthogonal

deprotection strategy.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- tert-Butyldimethylsilyl (TBDMS or TBS): The TBDMS group has been a cornerstone of RNA synthesis for many years.[\[3\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) It is stable to the acidic conditions used for DMT removal and the basic conditions for nucleobase deprotection. However, a significant drawback of the TBDMS group is its propensity to migrate between the 2'- and 3'-hydroxyls, which can lead to the formation of unnatural 2'-5' phosphodiester linkages.[\[3\]](#)[\[18\]](#)
- Triisopropylsilyloxymethyl (TOM): The TOM protecting group was developed to overcome the limitations of TBDMS.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#) The acetal linkage in the TOM group prevents 2'- to 3'-silyl migration.[\[18\]](#) Furthermore, the reduced steric hindrance of the TOM group compared to TBDMS leads to higher coupling efficiencies and shorter reaction times during solid-phase synthesis.[\[18\]](#)[\[22\]](#)[\[23\]](#)

Orthoesters: A Strategy for Enhanced Stability and Purity

Orthoester-based protecting groups offer an alternative to silyl ethers, providing excellent stability and allowing for the synthesis of long and highly pure RNA oligonucleotides.[\[19\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

- 2'-bis(2-Acetoxyethoxy)methyl (ACE): The ACE orthoester group is a key component of the 2'-ACE chemistry.[\[19\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) It is stable to the conditions of oligonucleotide synthesis and is removed in a two-step process. First, the acetate groups are removed during the basic deprotection step, followed by the acid-catalyzed hydrolysis of the resulting orthoester under mild conditions (pH 3.8).[\[24\]](#) A major advantage of the ACE strategy is that the 2'-protected RNA is water-soluble and resistant to nuclease degradation, allowing for purification and storage of the protected oligonucleotide.[\[19\]](#)[\[24\]](#)

Photolabile Protecting Groups: Spatiotemporal Control of Deprotection

Photolabile protecting groups offer a unique level of control, allowing for deprotection at specific times and locations by exposure to light of a particular wavelength.[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#) This is particularly useful in applications such as the synthesis of RNA microarrays.

- 2-(2-Nitrophenyl)propoxycarbonyl (NPPOC): The NPPOC group is a widely used photolabile protecting group that can be efficiently cleaved by irradiation at 365 nm.[\[31\]](#) Its use allows for the orthogonal deprotection of oligonucleotides, enabling spatially addressable parallel synthesis.[\[31\]](#)

Protection of the 3'-Hydroxyl: The Anchor Point

In standard 3'-to-5' oligonucleotide synthesis, the 3'-hydroxyl of the first nucleoside is typically attached to the solid support via a linker. However, in solution-phase synthesis or for the synthesis of specific modified nucleosides, protection of the 3'-hydroxyl may be necessary. The same protecting groups used for the 2'-hydroxyl, such as silyl ethers, can often be employed for the 3'-hydroxyl, with the choice depending on the desired orthogonality.

Comparative Analysis of 2'-Hydroxyl Protecting Group Strategies

The selection of a 2'-hydroxyl protecting group is a critical decision that significantly impacts the efficiency, purity, and length of the synthesized RNA. The following table provides a comparative summary of the most common strategies.

Protecting Group	Abbreviation	Introduction Reagents	Deprotection Conditions	Advantages	Disadvantages
tert-Butyldimethylsilyl	TBDMS/TBS	TBDMS-Cl, Silver Nitrate, Pyridine	Tetrabutylammonium Fluoride (TBAF) or Triethylamine Trihydrofluoride (TEA·3HF)	Well-established, commercially available monomers	Prone to 2'-to 3'-migration, leading to 2'-5' linkages; incomplete removal can be an issue. [3][18]
Triisopropylsilyloxymethyl	TOM	TOM-Cl, Base	Tetrabutylammonium Fluoride (TBAF)	Prevents 2'-to 3'-migration; high coupling yields and shorter coupling times. [18][22][23]	Can be more expensive than TBDMS monomers.
2'-bis(2-Acetoxyethoxymethyl)	ACE	Complex multi-step synthesis	1. Base (e.g., ammonia/methylamine) to remove acetates. 2. Mild acid (pH 3.8) to hydrolyze the orthoester.	High coupling yields; synthesis of long RNA; protected RNA is nuclease resistant and water-soluble. [19][24][25]	Requires a different 5'-silyl protecting group and modified synthesis cycle. [19][27]
2-(2-Nitrophenyl)p	NPPOC	NPPOC-Cl, Base	UV light (e.g., 365 nm)	Orthogonal deprotection; enables	Photolysis can sometimes

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al control.[31]

lead to side
reactions;
may require
specialized
equipment.

Experimental Protocols

The following protocols provide detailed, step-by-step methodologies for the introduction and removal of key protecting groups. These protocols are intended as a starting point and may require optimization based on the specific substrate and experimental setup.

Protocol 1: 5'-O-DMT Protection of a Ribonucleoside

Objective: To selectively protect the 5'-hydroxyl group of a ribonucleoside with the dimethoxytrityl (DMT) group.

Materials:

- Ribonucleoside (e.g., Uridine)
- Anhydrous Pyridine
- 4,4'-Dimethoxytrityl chloride (DMT-Cl)
- Dichloromethane (DCM)
- Saturated Sodium Bicarbonate solution
- Brine
- Anhydrous Sodium Sulfate
- Silica Gel for column chromatography

Procedure:

- Dissolve the ribonucleoside (1 equivalent) in anhydrous pyridine in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to 0 °C in an ice bath.
- Add DMT-Cl (1.1 equivalents) portion-wise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench it by adding a few milliliters of methanol.
- Remove the pyridine under reduced pressure.
- Dissolve the residue in DCM and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of methanol in DCM) to obtain the 5'-O-DMT protected ribonucleoside.

Protocol 2: Selective 2'-O-TBDMS Protection of a 5'-O-DMT Ribonucleoside

Objective: To selectively protect the 2'-hydroxyl group of a 5'-O-DMT protected ribonucleoside with the tert-butyldimethylsilyl (TBDMS) group.

Materials:

- 5'-O-DMT protected ribonucleoside
- Anhydrous Pyridine
- Silver Nitrate (AgNO_3)
- tert-Butyldimethylsilyl chloride (TBDMS-Cl)

- Anhydrous Tetrahydrofuran (THF)
- Dichloromethane (DCM)
- Saturated Sodium Bicarbonate solution
- Brine
- Anhydrous Sodium Sulfate
- Silica Gel for column chromatography

Procedure:

- Co-evaporate the 5'-O-DMT protected ribonucleoside (1 equivalent) with anhydrous pyridine twice and then dissolve it in anhydrous pyridine under an inert atmosphere.
- Add AgNO_3 (1.5 equivalents) to the solution and stir in the dark for 30 minutes.
- Add TBDMS-Cl (1.2 equivalents) and continue stirring in the dark at room temperature for 4-6 hours. Monitor the reaction by TLC.
- Upon completion, add a small amount of water to quench the reaction.
- Filter the reaction mixture through a pad of celite to remove the silver salts and wash the pad with DCM.
- Combine the filtrates and wash with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the product by silica gel column chromatography to separate the 2'-O-TBDMS isomer from the 3'-O-TBDMS isomer and any di-silylated product.

Protocol 3: Deprotection of the 2'-O-TBDMS Group

Objective: To selectively remove the 2'-O-TBDMS protecting group from a fully protected ribonucleoside or oligonucleotide.

Materials:

- 2'-O-TBDMS protected ribonucleoside/oligonucleotide
- Triethylamine trihydrofluoride (TEA·3HF)
- Anhydrous N-Methyl-2-pyrrolidone (NMP) or Dimethylformamide (DMF)

Procedure:

- Dissolve the 2'-O-TBDMS protected compound in anhydrous NMP or DMF.
- Add TEA·3HF (2-3 equivalents per silyl group).
- Stir the reaction at room temperature for 12-24 hours. The reaction can be gently heated (e.g., to 50 °C) to accelerate the deprotection. Monitor the reaction by HPLC or LC-MS.
- Once the deprotection is complete, quench the reaction by adding a suitable buffer or water.
- The deprotected product can be purified by standard techniques such as HPLC or solid-phase extraction.

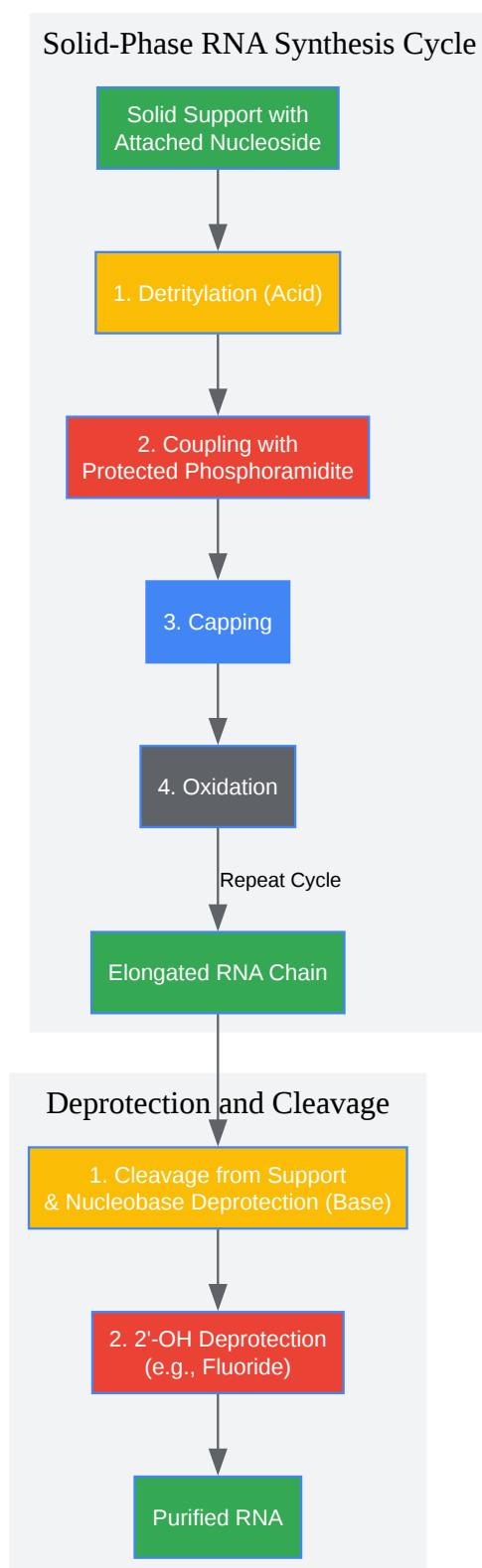
Visualization of Protecting Group Strategies

The following diagrams illustrate the core concepts of protecting group manipulation in ribonucleoside synthesis.



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Caption: Workflow for the preparation of a protected ribonucleoside phosphoramidite.



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Caption: Overview of the solid-phase RNA synthesis and deprotection process.

Conclusion and Future Perspectives

The development of robust and orthogonal protecting group strategies has been instrumental in advancing the field of RNA synthesis. The evolution from the problematic TBDMS group to more reliable alternatives like TOM and the innovative ACE chemistry has enabled the routine synthesis of long and complex RNA molecules that were previously inaccessible. The choice of a particular strategy is dictated by a multitude of factors, including the desired length of the RNA, the presence of modified bases, and the intended application. As the therapeutic and diagnostic potential of RNA continues to expand, the demand for even more efficient, scalable, and cost-effective synthetic methods will undoubtedly drive further innovation in the design and application of novel protecting groups. Future research will likely focus on the development of protecting groups that can be removed under even milder conditions, further minimizing the risk of RNA degradation and simplifying the purification process.

References

- ATDBio. (n.d.). Nucleic Acids Book - Chapter 6: RNA oligonucleotide synthesis. Retrieved from [\[Link\]](#)
- Glen Research. (n.d.). Glen Report 11.22: TOM-Protecting-Group™ - A Major Improvement in RNA Synthesis. Retrieved from [\[Link\]](#)
- Technology Networks. (n.d.). The Chemical Synthesis of Long and Highly Modified RNA using 2'-ACE Chemistry. Retrieved from [\[Link\]](#)
- Damha, M. J., & Ogilvie, K. K. (1993). A new type of silyl protecting groups in nucleoside chemistry. *Nucleosides and Nucleotides*, 12(3-4), 383-391. Retrieved from [\[Link\]](#)
- Giegrich, H., Eisele-Bühler, S., Hermann, C., Kvasyuk, E., Charubala, R., & Pfeleiderer, W. (1998). New Photolabile Protecting Groups in Nucleoside and Nucleotide Chemistry—Synthesis, Cleavage Mechanisms and Applications. *Nucleosides and Nucleotides*, 17(9-11), 1987-1996. Retrieved from [\[Link\]](#)
- Glen Research. (n.d.). TOM-Protected RNA Synthesis. Retrieved from [\[Link\]](#)
- Scaringe, S. A. (2001). RNA oligonucleotide synthesis via 5'-silyl-2'-orthoester chemistry. *Methods in molecular biology* (Clifton, N.J.), 180, 25-40. Retrieved from [\[Link\]](#)

- Pitsch, S., Weiss, P. A., Wu, X., & Ackermann, D. (2001). Chemical synthesis of RNA sequences with 2'-O-[(triisopropylsilyl)oxy]methyl-protected ribonucleoside phosphoramidites. Current protocols in nucleic acid chemistry, Chapter 3, Unit 3.7. Retrieved from [\[Link\]](#)
- Giegrich, H., et al. (1998). New Photolabile Protecting Groups in Nucleoside and Nucleotide Chemistry—Synthesis, Cleavage Mechanisms and Applications. Nucleosides and Nucleotides, 17(9-11), 1987-1996. Retrieved from [\[Link\]](#)
- Horizon Discovery. (n.d.). Our patented 2'-ACE chemistry enables advanced RNA synthesis. Retrieved from [\[Link\]](#)
- Beigelman, L., et al. (2005). RNA Synthesis Using 2'-O-(Tert-Butyldimethylsilyl) Protection. Methods in Molecular Biology, 288, 17-32. Retrieved from [\[Link\]](#)
- Glen Research. (1998). Glen Report 11.21: Advances in RNA Synthesis and Structural Analysis. Retrieved from [\[Link\]](#)
- Ogilvie, K. K., & Entwistle, D. W. (1981). Isomerization of tert-butyldimethylsilyl protecting groups in ribonucleosides. Carbohydrate research, 89(1), 203-210. Retrieved from [\[Link\]](#)
- Somoza, A. (2008). Protecting groups for RNA synthesis: an increasing need for selective preparative methods. Chemical Society Reviews, 37(12), 2668-2675. Retrieved from [\[Link\]](#)
- Pitsch, S., Weiss, P. A., Jenny, L., Stutz, A., & Wu, X. (2001). Chemical Synthesis of RNA Sequences with 2'-O-[(Triisopropylsilyl)oxy]methyl-protected Ribonucleoside Phosphoramidites. Current Protocols in Nucleic Acid Chemistry, 3(1), 3-8. Retrieved from [\[Link\]](#)
- Massachusetts Biotechnology Council. (2019). Procedure for the synthesis, deprotection and isolation of RNA using TOM-protected monomers. Retrieved from [\[Link\]](#)
- Wincott, F., DiRenzo, A., Shaffer, C., Grimm, S., Tracz, D., Workman, C., ... & Usman, N. (1995). RNA synthesis using 2'-O-(tert-butyldimethylsilyl) protection. Nucleic acids research, 23(14), 2677-2684. Retrieved from [\[Link\]](#)

- Somoza, A. (2008). Protecting groups for RNA synthesis: an increasing need for selective preparative methods. *Chemical Society Reviews*, 37(12), 2668-2675. Retrieved from [[Link](#)]
- Somoza, A. (2008). Protecting groups for RNA synthesis: an increasing need for selective preparative methods. *Chemical Society Reviews*, 37(12), 2668-2675. Retrieved from [[Link](#)]
- Ogilvie, K. K., Thompson, E. A., Quilliam, M. A., & Westmore, J. B. (1974). The synthesis of oligoribonucleotides. II. The use of silyl protecting groups in nucleoside and nucleotide chemistry. VII. *Canadian Journal of Chemistry*, 52(19), 3338-3345. Retrieved from [[Link](#)]
- Westman, E., & Strömberg, R. (1994). Removal of f-butyldimethylsilyl protection in RNA-synthesis. Triethylamine trihydrofluoride (TEA, 3HF) is a more reliable alternative to tetrabutylammonium fluoride (TBAF). *Nucleic acids research*, 22(12), 2430-2431. Retrieved from [[Link](#)]
- Beaucage, S. L. (2005). RNA Synthesis Using 2'-O-(Tert-Butyldimethylsilyl) Protection. *Methods in Molecular Biology*, 288, 17-32. Retrieved from [[Link](#)]
- Somoza, A. (2008). Protecting groups for RNA synthesis: an increasing need for selective preparative methods. *Chemical Society Reviews*, 37(12), 2668-2675. Retrieved from [[Link](#)]
- Glen Research. (n.d.). Glen Report 4-12: RNA Synthesis - Options for 2'-OH Protection. Retrieved from [[Link](#)]
- North, M. (2015). Direct One-Pot Synthesis of Nucleosides from Unprotected or 5-O-Monoprotected d-Ribose. *The Journal of Organic Chemistry*, 80(19), 9832-9837. Retrieved from [[Link](#)]
- Lavergne, T., et al. (2008). A Base-Labile Group for 2'-OH Protection of Ribonucleosides: A Major Challenge for RNA Synthesis. *European Journal of Organic Chemistry*, 2008(28), 4811-4820. Retrieved from [[Link](#)]
- Dell'Aquila, C., et al. (2000). Photocleavable Protecting Groups as Nucleobase Protections Allowed the Solid-Phase Synthesis of Base-Sensitive SATE-Prooligonucleotides. *The Journal of Organic Chemistry*, 65(21), 7233-7241. Retrieved from [[Link](#)]

- Bio-Synthesis Inc. (2023). The photolabile 2-(2-nitrophenyl) propoxy-carbonyl (NPPOC) group allows for orthogonal protection of oligonucleotides. Retrieved from [[Link](#)]
- Ogilvie, K. K., & Sadana, K. L. (1978). The synthesis of oligoribonucleotides. II. The use of silyl protecting groups in nucleoside and nucleotide chemistry. VII. Canadian Journal of Chemistry, 56(21), 2768-2780. Retrieved from [[Link](#)]
- Hasan, A., et al. (1997). Photolabile protecting groups for nucleosides: Synthesis and photodeprotection rates. Tetrahedron, 53(12), 4247-4264. Retrieved from [[Link](#)]
- Paško, M., et al. (2021). Innovative 2'-O-Imino-2-propanoate-Protecting Group for Effective Solid-Phase Synthesis and 2'-O-Deprotection of RNA Sequences. The Journal of Organic Chemistry, 86(6), 4614-4626. Retrieved from [[Link](#)]
- Scheidt, K. A., & Hanson, R. L. (2014). Practical Silyl Protection of Ribonucleosides. ACS chemical biology, 9(5), 1073-1077. Retrieved from [[Link](#)]
- Miller, T. J., Schwartz, M. E., & Gough, G. R. (2001). 2'-Hydroxyl-protecting groups that are either photochemically labile or sensitive to fluoride ions. Current protocols in nucleic acid chemistry, Chapter 2, Unit 2.5. Retrieved from [[Link](#)]
- North, M. (2015). Direct One-Pot Synthesis of Nucleosides from Unprotected or 5-O-Monoprotected d-Ribose. The Journal of Organic Chemistry, 80(19), 9832-9837. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Synthesis of nucleosides. Retrieved from [[Link](#)]
- Madridge Publishers. (n.d.). The Synthesis of Ribose and Nucleoside Derivatives. Retrieved from [[Link](#)]
- Mikhailov, S. N., et al. (2021). Natural pentafuranosyl nucleos(t)ides and their analogs: structure, functions, synthesis, and perspective of medical application. Exploratory Drug Science, 1(1), 22-44. Retrieved from [[Link](#)]
- Mikhailov, S. N., & Efimtseva, E. A. (2002). Synthesis of 2'-O- β -D-ribofuranosyl nucleosides. B = Ura, Thy, Cyt Bz,... Russian Journal of Bioorganic Chemistry, 28(5), 384-391. Retrieved from [[Link](#)]

- Pitsch, S. (2002). Protecting Groups for the Synthesis of Ribonucleic Acids. CHIMIA International Journal for Chemistry, 56(1), 16-20. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). RNA. Retrieved from [[Link](#)]
- Atlas of Science. (2016). Ribose hydroxyl group summary. Retrieved from [[Link](#)]

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Sources

- 1. RNA - Wikipedia [en.wikipedia.org]
- 2. atlasofscience.org [atlasofscience.org]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Protecting groups for RNA synthesis: an increasing need for selective preparative methods - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
- 6. Protecting groups for RNA synthesis: an increasing need for selective preparative methods - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
- 7. glenresearch.com [glenresearch.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. bocsci.com [bocsci.com]
- 10. A new type of silyl protecting groups in nucleoside chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Protecting Groups in Oligonucleotide Synthesis | Springer Nature Experiments [experiments.springernature.com]
- 12. cdnsciencepub.com [cdnsciencepub.com]
- 13. researchgate.net [researchgate.net]
- 14. kulturkaufhaus.de [kulturkaufhaus.de]

- 15. RNA synthesis using 2'-O-(tert-butyldimethylsilyl) protection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. academic.oup.com [academic.oup.com]
- 17. RNA Synthesis Using 2'-O-(Tert-Butyldimethylsilyl) Protection | Springer Nature Experiments [experiments.springernature.com]
- 18. glenresearch.com [glenresearch.com]
- 19. atdbio.com [atdbio.com]
- 20. glenresearch.com [glenresearch.com]
- 21. Chemical synthesis of RNA sequences with 2'-O-[(triisopropylsilyl)oxy]methyl-protected ribonucleoside phosphoramidites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 23. massbio.org [massbio.org]
- 24. cdn.technologynetworks.com [cdn.technologynetworks.com]
- 25. RNA oligonucleotide synthesis via 5'-silyl-2'-orthoester chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Our patented 2'-ACE chemistry enables advanced RNA synthesis [horizondiscovery.com]
- 27. glenresearch.com [glenresearch.com]
- 28. tandfonline.com [tandfonline.com]
- 29. tandfonline.com [tandfonline.com]
- 30. pubs.acs.org [pubs.acs.org]
- 31. The photolabile 2-(2-nitrophenyl) propoxy-carbonyl (NPPOC) group allows for orthogonal protection of oligonucleotides [biosyn.com]
- 32. Photolabile protecting groups for nucleosides: Synthesis and photodeprotection rates | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Strategic Protection of Ribofuranose in Nucleoside Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12103325/docs#application-notes-and-protocols-strategic-protection-of-ribofuranose-in-nucleoside-synthesis>]

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